

# Core Safety and Handling of DOW CORNING(R) 57 ADDITIVE

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AD57

Cat. No.: B11937293

[Get Quote](#)

This technical guide provides a summary of the safety and handling guidelines for DOW CORNING(R) 57 ADDITIVE, intended for researchers and professionals in relevant fields.

## Hazard Identification and First Aid

The primary hazards associated with DOW CORNING(R) 57 ADDITIVE involve direct contact with eyes and prolonged skin exposure.<sup>[1]</sup> Ingestion hazard is considered low under normal use.<sup>[1]</sup>

Table 1: Hazard Summary and First Aid Measures

Exposure Route	Potential Health Effects	First Aid Procedures
Eye Contact	Moderate irritation.[1]	Immediately flush with water for 15 minutes and seek medical attention.[1]
Skin Contact	No significant irritation from single short-term exposure.[1] Prolonged or repeated exposure may cause irritation.[1]	No specific first aid is typically needed.[1] Washing at mealtime and at the end of a shift is adequate.[1]
Inhalation	No significant effects are expected from a single short-term exposure.[1]	No specific first aid is required.[1]
Ingestion	Low ingestion hazard in normal use.[1]	No specific first aid is necessary.[1]

## Physical and Chemical Properties

DOW CORNING(R) 57 ADDITIVE is an amber-colored liquid with a characteristic odor.[1] It is a silicone-based product.[1]

Table 2: Physical and Chemical Properties

Property	Value
Physical Form	Liquid[1]
Color	Amber[1]
Odor	Characteristic[1]
Flash Point	181.9 °F / 83.3 °C (Pensky-Martens Closed Cup)[1]
Chemical Stability	Stable[1]
Hazardous Polymerization	Will not occur[1]

## Handling and Storage

Proper handling and storage are crucial to ensure safety and maintain the integrity of the product.

Table 3: Handling and Storage Guidelines

Aspect	Guideline
Ventilation	General ventilation is recommended. <a href="#">[1]</a>
Eye Protection	Use safety glasses as a minimum. <a href="#">[1]</a>
Skin Protection	No special protection is needed for general handling. <a href="#">[1]</a> Washing at mealtime and the end of the shift is sufficient. <a href="#">[1]</a>
Respiratory Protection	No respiratory protection should be needed under normal use. <a href="#">[1]</a>
Fire Prevention	Static electricity may accumulate and ignite vapors. <a href="#">[1]</a> Prevent fire hazards by bonding and grounding or using an inert gas purge. <a href="#">[1]</a> Keep containers closed and away from heat, sparks, and flame. <a href="#">[1]</a>
Incompatible Materials	Avoid contact with oxidizing materials, which can cause a reaction. <a href="#">[1]</a>

## Accidental Release Measures

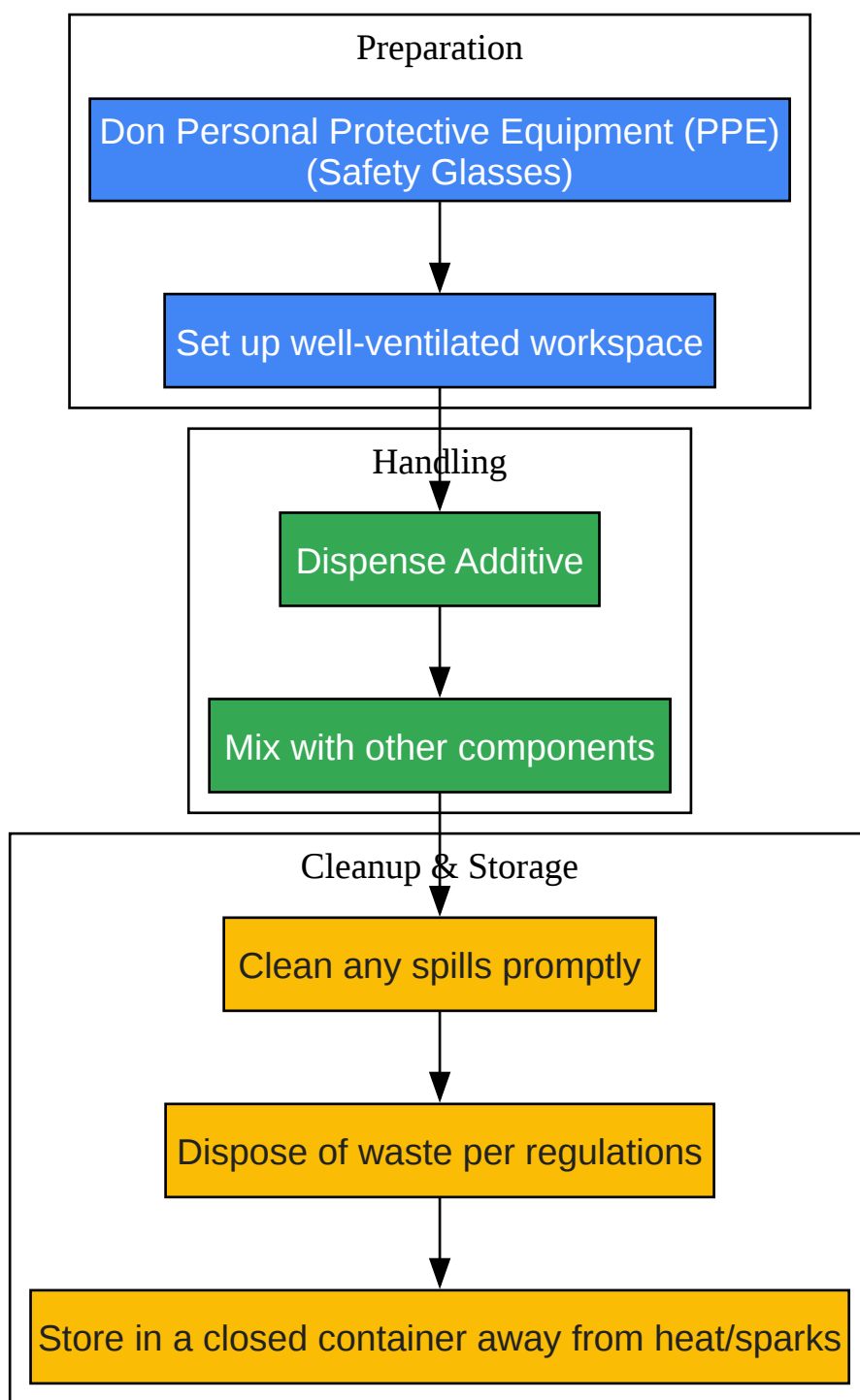
In the event of a spill, prompt and appropriate action is necessary to mitigate risks.

Table 4: Accidental Release Procedures

Step	Action
Containment	If possible, dike the material to prevent spreading.[1]
Cleanup	Pump the diked material into an appropriate container.[1] Clean up remaining material with a suitable absorbent.[1] Be aware that even small quantities of spilled material can present a slip hazard.[1]
Final Cleaning	May require the use of steam, solvents, or detergents.[1]
Disposal	Dispose of saturated absorbent and cleaning materials appropriately, as spontaneous heating may occur.[1] Adhere to local, state, and federal regulations for the disposal of the material and cleanup supplies.[1]

## Experimental Workflow: General Handling in a Laboratory Setting

The following diagram outlines a general workflow for handling DOW CORNING(R) 57 ADDITIVE in a research or laboratory environment.



[Click to download full resolution via product page](#)

Caption: General laboratory workflow for handling DOW CORNING(R) 57 ADDITIVE.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. stobec.com [stobec.com]
- To cite this document: BenchChem. [Core Safety and Handling of DOW CORNING(R) 57 ADDITIVE]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11937293#ad57-safety-and-handling-guidelines\]](https://www.benchchem.com/product/b11937293#ad57-safety-and-handling-guidelines)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)